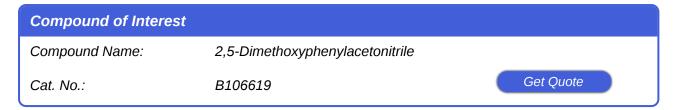


The Nexus of Synthesis: A Technical Guide to 2,5-Dimethoxyphenylacetonitrile

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2,5-Dimethoxyphenylacetonitrile, a key organic intermediate, holds a significant position in the landscape of psychoactive drug synthesis. This technical guide provides an in-depth exploration of its discovery, historical context, and synthetic methodologies. While a definitive first synthesis remains elusive in readily available literature, its prominence is intrinsically linked to the pioneering work of Alexander Shulgin and the development of the 2C series of phenethylamine-based psychedelics. This document details plausible synthetic routes, presents key physicochemical data in a structured format, and outlines the compound's critical role as a precursor to potent serotonin receptor agonists.

Introduction

2,5-Dimethoxyphenylacetonitrile (CAS No. 18086-24-3) is a nitrile compound characterized by a benzene ring substituted with two methoxy groups at positions 2 and 5, and an acetonitrile group. Its primary significance in the scientific community stems from its role as a crucial building block in the synthesis of a wide array of pharmaceutical compounds, most notably the 2C family of psychedelic phenethylamines. This guide will illuminate the historical context surrounding its use, provide detailed experimental protocols for its synthesis, and present its known physicochemical properties.



Discovery and Historical Context

The history of **2,5-dimethoxyphenylacetonitrile** is deeply intertwined with the exploration of psychoactive phenethylamines. While it is likely that the compound was synthesized prior, its historical significance is most prominently associated with the work of American medicinal chemist Alexander "Sasha" Shulgin. In his seminal work, "PiHKAL (Phenethylamines I Have Known and Loved)," Shulgin detailed the synthesis of a vast number of psychoactive compounds, including the "2C" series.

The designation "2C" refers to the two carbon atoms between the phenyl ring and the amino group of the phenethylamine backbone. **2,5-Dimethoxyphenylacetonitrile** serves as a key intermediate in the synthesis of 2C-H (2,5-dimethoxyphenethylamine), the parent compound of the 2C series. The reduction of the nitrile group in **2,5-dimethoxyphenylacetonitrile** yields 2C-H, which can then be further modified to produce a wide range of psychoactive substances like 2C-B, 2C-I, and 2C-E. These compounds are known for their potent agonist activity at serotonin 5-HT2A and 5-HT2C receptors, which is believed to be the primary mechanism behind their psychedelic effects.

The demand for **2,5-dimethoxyphenylacetonitrile** as a research chemical has grown with the increasing interest in the therapeutic potential of psychedelics for treating various psychiatric conditions. It remains an indispensable tool for medicinal chemists and pharmacologists studying the structure-activity relationships of serotonergic ligands.

Physicochemical Properties

A summary of the key physicochemical properties of **2,5-Dimethoxyphenylacetonitrile** is presented in the table below.



Property	Value	Reference
CAS Number	18086-24-3	
Molecular Formula	C10H11NO2	
Molecular Weight	177.20 g/mol	-
IUPAC Name	2-(2,5- dimethoxyphenyl)acetonitrile	_
Appearance	Crystalline solid	-
Melting Point	Not consistently reported	_
Boiling Point	Not consistently reported	-
Solubility	Sparingly soluble in water	-

Synthesis and Experimental Protocols

While a specific, originally published synthesis for **2,5-dimethoxyphenylacetonitrile** is not readily available, a plausible and commonly utilized synthetic route proceeds via the corresponding benzyl halide. This two-step process involves the formation of 2,5-dimethoxybenzyl chloride or bromide from 2,5-dimethoxybenzaldehyde, followed by a nucleophilic substitution with a cyanide salt.

Step 1: Synthesis of 2,5-Dimethoxybenzyl Halide (Illustrative Protocol for Chloride)

This protocol is adapted from general methods for the synthesis of benzyl halides.

Materials:

- 2,5-Dimethoxybenzaldehyde
- Sodium borohydride (NaBH₄)
- Methanol (MeOH)



- Dichloromethane (DCM)
- Thionyl chloride (SOCl₂) or Hydrochloric Acid (HCl)
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Reduction of the Aldehyde: 2,5-Dimethoxybenzaldehyde is
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